

Application Notes and Protocols: Leaching Studies of Trioctyl Trimellitate from Polymer Matrices

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Compound of Interest

Compound Name: *Trioctyl trimellitate*

Cat. No.: *B7802723*

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Introduction

Trioctyl trimellitate (TOTM) is a high molecular weight plasticizer utilized to enhance the flexibility and durability of polymers, most notably polyvinyl chloride (PVC).^{[1][2]} Its larger size and lower volatility compared to plasticizers like di(2-ethylhexyl) phthalate (DEHP) result in lower migration and extraction rates.^{[1][3]} This characteristic makes TOTM a preferred alternative in applications where minimizing leaching is critical, such as in medical devices, food contact materials, and automotive interiors.^{[1][2][4]} This document provides detailed application notes and experimental protocols for studying the leaching of TOTM from polymer matrices.

Mechanism of Leaching

The leaching of TOTM from a polymer matrix is not due to the breaking of chemical bonds, as it is interspersed within the polymer and held by weaker intermolecular forces.^[1] The process is primarily diffusion-controlled and occurs in three main steps:

- Diffusion within the polymer: TOTM molecules migrate from the bulk of the polymer to its surface.

- Desorption from the surface: The plasticizer molecules are released from the polymer surface into the surrounding medium.
- Transport into the medium: The leached TOTM disperses into the contacting liquid or gas.^[1]

The rate of leaching is influenced by several factors, including temperature, the properties of the contacting medium (e.g., solvent polarity), and the characteristics of the polymer itself (e.g., density, crystallinity).^[1]

Data Presentation: Quantitative Leaching Studies

The following tables summarize quantitative data on TOTM leaching from PVC matrices under various experimental conditions.

Table 1: Migration of Plasticizers from PVC Medical Devices into a Simulant Solution

Plasticizer	Migration after 24 hours (µg/cm²)	Migration after 72 hours (µg/cm²)	Migration after 10 days (µg/cm²)
DEHP	~180	~250	~350
TOTM	<10	<10	<10
DEHT	~60	~80	~100
DINCH	~160	~220	~280

Data extracted from a study using a 50/50 (v/v) ethanol/water simulant at 40°C.^[5]

Table 2: Influence of Flow Rate on TOTM Migration from PVC Infusion Lines

Flow Rate (mL/h)	Total TOTM Leached in 24h (µg) - Standard PVC	Total TOTM Leached in 24h (µg) - Coextruded with PE layer
1	0.5	< 0.1
5	1.2	0.15
20	2.5	0.3
100	5.0	0.6

These results demonstrate that a polyethylene inner layer significantly reduces TOTM leaching.[\[6\]](#)

Table 3: Comparative Leaching of DEHP and TOTM from PVC Tubing of a Heart-Lung Machine into Blood

Plasticizer	Mean Migration Rate (µg/L/h)
DEHP	3500
TOTM	10

This study highlights a significantly lower migration rate for TOTM compared to DEHP in a clinical application.[\[3\]](#)

Experimental Protocols

Protocol 1: Quantification of TOTM Leaching into a Liquid Medium

This protocol details the steps to quantify the amount of TOTM that leaches from a polymer sample into a liquid medium over a specified time and temperature.

1. Materials and Reagents:

- Polymer sample with a known surface area
- Leaching medium (e.g., purified water, ethanol/water mixture, food simulant)[1]
- Extraction solvent (e.g., dichloromethane, hexane)[1]
- TOTM analytical standard
- Internal standard (e.g., triphenyl phosphate)
- Glass vials with PTFE-lined caps
- Shaking incubator or orbital shaker
- Gas Chromatograph with Mass Spectrometer (GC-MS) or Liquid Chromatograph with Tandem Mass Spectrometer (LC-MS/MS)[1][7]

2. Procedure:

- Cut the polymer sample into defined dimensions (e.g., 2x2 cm pieces).
- Clean the surface of the polymer samples with isopropanol and allow them to air dry.
- Place a known surface area of the polymer sample into a glass vial.
- Add a defined volume of the pre-heated leaching medium to the vial, ensuring the sample is fully submerged.[1]
- Seal the vial and place it in a shaking incubator at a controlled temperature for a specified duration (e.g., 24 hours at 40°C).[1]
- At the end of the incubation period, carefully remove the polymer sample from the vial.
- Spike the leachate with a known concentration of the internal standard to correct for variations in extraction efficiency and instrument response.
- Perform a liquid-liquid extraction of the leachate using an appropriate extraction solvent (e.g., 3 x 5 mL of dichloromethane).[1]

- Combine the organic extracts and evaporate the solvent to near dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of a suitable solvent (e.g., 1 mL of hexane for GC-MS analysis).[1]
- Analyze the extracted sample using a calibrated GC-MS or LC-MS/MS method to determine the concentration of TOTM.[7]

Protocol 2: Accelerated Leaching Study using Xenon Arc Weathering

This protocol is designed to simulate the effects of sunlight and heat on the leaching of TOTM, based on principles from ASTM D7869.

1. Materials and Equipment:

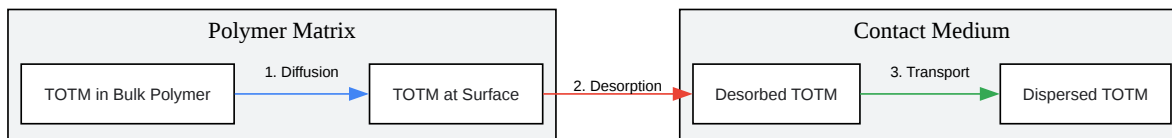
- Polymer plaques of standardized dimensions
- Xenon arc weathering apparatus with controlled irradiance, temperature, and humidity[1]
- Spray nozzles for deionized water
- Equipment for TOTM extraction and analysis as described in Protocol 1

2. Procedure:

- Place the polymer plaques in the xenon arc weathering apparatus.
- Set the apparatus to cycle through defined periods of light and dark, with controlled temperature and humidity. A typical cycle might be:
 - Light Phase: 102 minutes of light at a specified irradiance (e.g., 0.55 W/m² at 340 nm) and temperature (e.g., 60°C).
 - Light and Water Spray Phase: 18 minutes of light with a continuous spray of deionized water.[1]

- Continue this cycling for a predetermined total duration (e.g., 500 hours).
- At specified intervals (e.g., 100, 250, 500 hours), remove a subset of the polymer plaques.
- Quantify the leached TOTM by either:
 - Analyzing the water collected from the chamber's spray cycle.
 - Performing a solvent extraction on the aged polymer plaques to determine the remaining TOTM content and calculating the amount lost.

Visualizations



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